

Spectroscopic and Biological Insights into Metasequoic Acid C: A Technical Guide

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Compound of Interest

Compound Name: Metasequoic acid A

Cat. No.: B1163900

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and biological activities of Metasequoic acid C, a naturally occurring diterpenoid. The information presented herein is intended to support research and development efforts in natural product chemistry, pharmacology, and drug discovery.

Spectroscopic Data

The structural elucidation of Metasequoic acid C was achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HREIMS). The detailed spectral data are summarized below.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR spectra of Metasequoic acid C were recorded in CDCl_3 . The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Table 1: ^1H NMR Spectroscopic Data for Metasequoic Acid C (500 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
1 α	1.55	m	
1 β	2.05	m	
2 α	1.80	m	
2 β	1.95	m	
3 α	1.45	m	
3 β	1.65	m	
5	2.15	d	12.5
6 α	1.90	m	
6 β	2.10	m	
7	6.85	s	
9	2.80	d	12.5
11	7.95	s	
14	6.95	s	
15	3.20	sept	7.0
16	1.25	d	7.0
17	1.27	d	7.0
18	1.30	s	
20	1.20	s	

Table 2: ^{13}C NMR Spectroscopic Data for Metasequoic Acid C (125 MHz, CDCl_3)

Position	δ (ppm)	Type
1	38.5	CH ₂
2	19.2	CH ₂
3	41.8	CH ₂
4	33.5	C
5	49.8	CH
6	21.7	CH ₂
7	147.8	C
8	134.5	C
9	148.2	C
10	37.0	C
11	124.5	CH
12	183.0	C
13	155.0	C
14	118.5	CH
15	26.8	CH
16	22.8	CH ₃
17	22.8	CH ₃
18	184.0	C
19	21.5	CH ₃
20	29.8	CH ₃

Mass Spectrometry Data

High-resolution mass spectrometry was used to determine the exact mass and molecular formula of Metasequoic acid C.

Table 3: HREIMS Data for Metasequoic Acid C

Ion	Calculated m/z	Found m/z	Molecular Formula
[M] ⁺	314.1882	314.1885	C ₂₀ H ₂₆ O ₃

Experimental Protocols

The spectroscopic data presented above were obtained using standard analytical techniques as described in the primary literature.

NMR Spectroscopy

NMR spectra were acquired on a Bruker AVANCE-500 spectrometer. The samples were dissolved in deuterated chloroform (CDCl₃). Chemical shifts were referenced to the residual solvent signal. Standard pulse sequences were used for ¹H, ¹³C, and 2D NMR experiments (COSY, HSQC, HMBC).

High-Resolution Mass Spectrometry

HREIMS was performed on a VG AutoSpec-3000 spectrometer. The sample was introduced via a direct insertion probe.

Biological Activity and Potential Signaling Pathways

Metasequoic acid C has been evaluated for its biological activity, demonstrating potential in oncology and neurodegenerative disease research.

Cytotoxicity

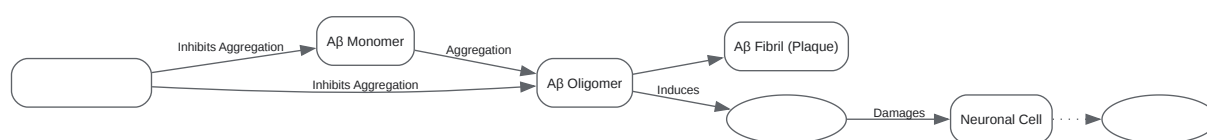
Metasequoic acid C has been shown to exhibit cytotoxic effects against various human tumor cell lines. This activity suggests a potential role as an anticancer agent, although the precise mechanisms of action are still under investigation. The cytotoxic activity may involve the induction of apoptosis or inhibition of cell proliferation.

Anti-Amyloidogenic Activity

Recent studies have indicated that compounds from *Metasequoia glyptostroboides*, including Metasequoic acid C, can inhibit the aggregation of amyloid-beta ($A\beta$) peptides.[1] This is a significant finding in the context of Alzheimer's disease, where $A\beta$ plaque formation is a key pathological hallmark. The inhibition of $A\beta$ aggregation may occur through direct binding to $A\beta$ monomers or oligomers, thereby preventing their assembly into toxic fibrils.[1]

Conceptual Signaling Pathway

The following diagram illustrates a conceptual workflow for investigating the anti-amyloidogenic activity of Metasequoic acid C.



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Caption: Investigational workflow of Metasequoic acid C's anti-amyloidogenic effect.

This guide provides a foundational understanding of the spectroscopic properties and biological potential of Metasequoic acid C. Further research is warranted to fully elucidate its mechanisms of action and explore its therapeutic applications.

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References

- 1. Anti-Amyloidogenic Effects of *Metasequoia glyptostroboides* Fruits and Its Active Constituents - PMC [pmc.ncbi.nlm.nih.gov]
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